

Technical Guide: Physicochemical Properties of 4-Isopropoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

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This technical guide provides an in-depth overview of the melting and boiling points of **4-isopropoxybenzoic acid**, a key intermediate in organic synthesis. This document outlines the physical properties and provides detailed experimental protocols for their determination, ensuring accurate and reproducible results in a laboratory setting.

Physicochemical Data of 4-Isopropoxybenzoic Acid

Quantitative data for the melting and boiling points of **4-isopropoxybenzoic acid** are summarized below. These values are critical for the identification, purity assessment, and manipulation of this compound in research and development.

Property	Value	Citations
Melting Point	164-167 °C	[1][2]
Melting Point	161.0-167.0 °C	[3]
Melting Point	163.0 to 167.0 °C	[4]
Boiling Point	297 °C	[1]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following are standard methodologies for establishing these physical constants for crystalline solids like **4-isopropoxybenzoic acid**.

Melting Point Determination using the Capillary Method

The capillary method is the most common technique for determining the melting point of a solid.^[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^[6]
- Capillary tubes (sealed at one end)^[7]
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **4-isopropoxybenzoic acid** sample is completely dry and finely powdered.^[8] Introduce a small amount of the powdered sample into the open end of a capillary tube.^[8] Pack the sample into the sealed end of the tube by gently tapping the tube on a hard surface. The packed sample should be 2-3 mm in height.
- Apparatus Setup (Mel-Temp): Place the capillary tube into the sample holder of the melting point apparatus.^[7]
- Heating: Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to ensure accurate determination.^{[6][7]}
- Observation: Observe the sample through the magnifying lens. The melting point range is the temperature from which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.^[6]

- Recording: Record the start and end temperatures of the melting range. For pure compounds, this range is typically narrow (0.5-2°C).[6] A broad melting range often indicates the presence of impurities.[6]

Boiling Point Determination using the Thiele Tube

Method

For determining the boiling point of a liquid, the Thiele tube method is a convenient and widely used technique that requires a small amount of the substance.[9]

Apparatus:

- Thiele tube[9]
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating fluid

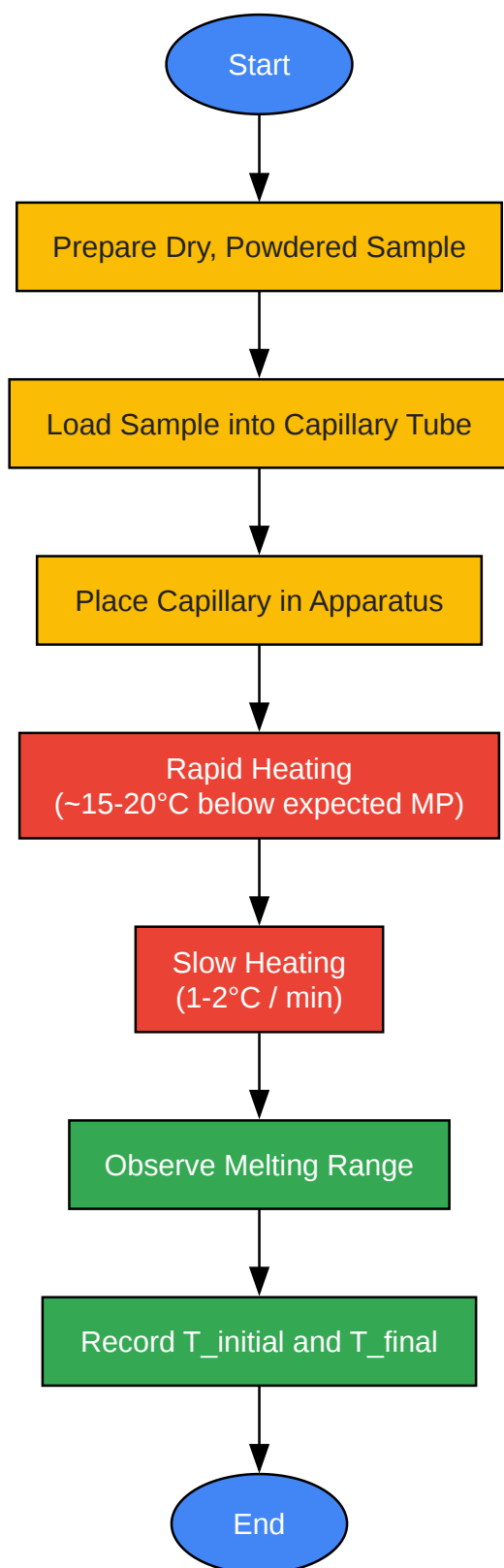
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid sample into a small test tube.[10]
- Capillary Inversion: Place a capillary tube, with its sealed end up, into the test tube containing the sample.[9][11]
- Assembly: Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.[11]
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, making sure the heat is applied to the side arm of the tube.[9][11] The convection currents in the Thiele tube will ensure uniform heating of the oil bath.[11]

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[11] Continue heating until a steady and rapid stream of bubbles is observed.
- Recording: Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^[11]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting point of **4-isopropoxybenzoic acid** using a standard laboratory protocol.



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Caption: Workflow for Melting Point Determination.

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